

# Personal protective equipment for handling 1,2-Dipalmitoyl-3-myristoyl-rac-glycerol

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## Compound of Interest

Compound Name: 1,2-Dipalmitoyl-3-myristoyl-rac-glycerol

Cat. No.: B055226

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## Essential Safety and Handling of 1,2-Dipalmitoyl-3-myristoyl-rac-glycerol

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol**, a triacylglycerol used in various research applications.

### Chemical and Physical Properties

Property	Value
CAS Number	60138-14-9[1][2]
Molecular Formula	C49H94O6[2]
Molecular Weight	779.3 g/mol [2]
Appearance	Solid[2]
Storage Temperature	-20°C[3][4]
Solubility	Chloroform: 1 mg/ml[2]

## Hazard Identification and Personal Protective Equipment (PPE)

While **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is crucial to follow standard laboratory safety protocols. One safety data sheet for a similar compound, 1,2-Dipalmitoyl-rac-glycerol, notes that it is very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.<sup>[5]</sup> Therefore, appropriate precautions should be taken to prevent environmental release.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Safety glasses with side-shields or chemical splash goggles should be worn.<sup>[6][7]</sup>
- **Hand Protection:** Impermeable and resistant gloves, such as nitrile gloves, are recommended.<sup>[3]</sup> Double-gloving may be considered for added protection.<sup>[8]</sup>
- **Skin and Body Protection:** A laboratory coat is required.<sup>[8]</sup> For tasks with a higher risk of exposure, arm sleeves and additional body protection should be considered.<sup>[6][7]</sup>
- **Respiratory Protection:** Not generally required for handling small quantities in a well-ventilated area. However, if there is a risk of generating dust, a NIOSH-certified N95 respirator or equivalent should be used.<sup>[3][6]</sup> All manipulations of the powder should ideally be performed in a certified chemical fume hood.<sup>[8]</sup>

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential for maintaining a safe laboratory environment.

### Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure the work area is clean and uncluttered. All necessary PPE should be readily available and inspected for integrity.
- **Weighing and Aliquoting:**

- If the compound is in powdered form, allow the container to reach room temperature before opening to prevent condensation.[9][10]
- Handle the powder in a chemical fume hood or a ventilated enclosure to minimize inhalation of any dust.[8] Use appropriate tools to handle the powder and avoid creating dust.[8]
- Dissolving:
  - When dissolving the lipid, slowly add the solvent to the substance.[8]
  - For organic solvents, use glass or Teflon-lined containers to prevent leaching of impurities from plastic.[8][9]
- Storage: Store the compound in a tightly sealed container at -20°C.[3][4] If dissolved in an organic solvent, it is recommended to store it in a glass container with a Teflon-lined cap under an inert atmosphere (e.g., argon or nitrogen).[9][10]

## Disposal Plan:

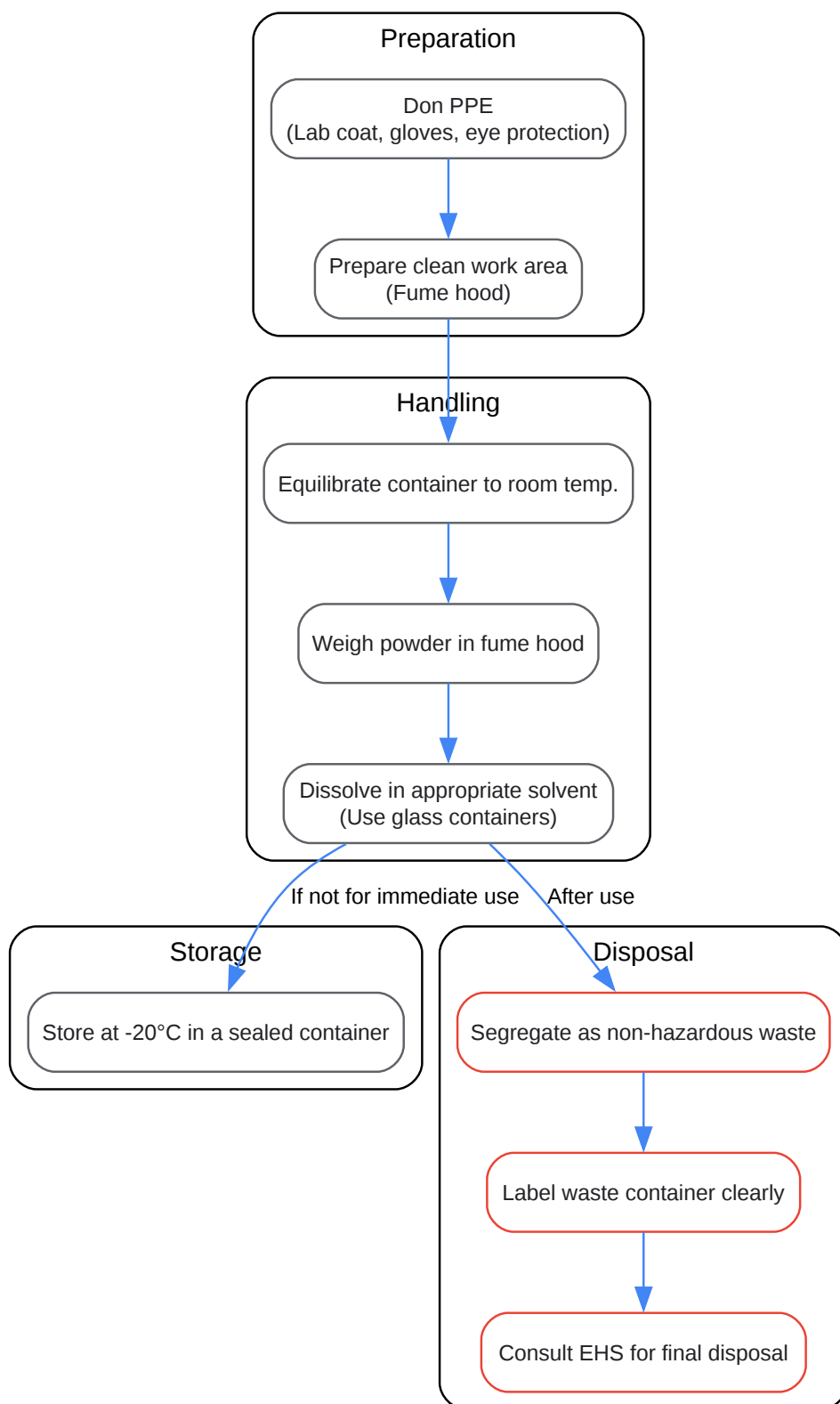
As **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol** is not classified as hazardous, disposal procedures for non-hazardous chemical waste should be followed.[11][12][13] However, given the potential aquatic toxicity, direct disposal down the drain should be avoided unless explicitly permitted by local regulations.

- Segregation: Keep this waste separate from hazardous waste to avoid unnecessary disposal costs.[13]
- Containerization: Collect waste in a clearly labeled, leak-proof, and chemically compatible container.[8][14] The label should include the full chemical name.
- Solid Waste: Non-contaminated solid waste, such as used weighing paper or gloves, can typically be disposed of in the regular laboratory trash, unless institutional policies state otherwise.[12][14]
- Liquid Waste: Solutions of the lipid should not be poured down the sink.[12][14] They should be collected as non-hazardous chemical waste.

- Final Disposal: Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on the disposal of non-hazardous chemical waste.[\[12\]](#)[\[15\]](#) Do not dispose of the chemical in the regular trash or down the drain without prior approval.[\[8\]](#)[\[15\]](#)

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **1,2-Dipalmitoyl-3-myristoyl-rac-glycerol** in a laboratory setting.



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